

Dealing with spectral overlap from Chlorophyll b in Chlorophyll a quantification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

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Technical Support Center: Chlorophyll Quantification

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals accurately quantify Chlorophyll a, particularly when dealing with spectral overlap from Chlorophyll b.

Frequently Asked Questions (FAQs)

Q1: What is spectral overlap, and why is it a problem in chlorophyll a quantification?

A1: Spectral overlap occurs because the absorption spectra of Chlorophyll a (Chl a) and Chlorophyll b (Chl b) are not entirely distinct. Both pigments absorb light in the same regions of the visible spectrum, particularly in the blue and red regions.^{[1][2]} This means that when you measure the absorbance of a mixed sample at the peak absorption wavelength for Chl a, you are also measuring some absorbance from Chl b. This interference leads to an overestimation of the Chl a concentration if not properly corrected.

Q2: How can I correct for the spectral overlap from Chlorophyll b when using a spectrophotometer?

A2: The most common method to correct for spectral overlap in spectrophotometry is to use a set of equations that solve for the concentrations of both Chl a and Chl b simultaneously.^{[3][4]} These equations are based on the specific absorption coefficients of pure Chl a and Chl b at two different wavelengths. By measuring the absorbance of your sample at these two wavelengths, you can solve the two simultaneous equations to determine the concentration of each pigment. The specific wavelengths and equations depend on the solvent used for extraction.

Q3: What are the recommended wavelengths for measuring Chlorophyll a and b in different solvents?

A3: The choice of wavelengths is critical and depends on the solvent used to extract the chlorophylls. Using the correct wavelengths for your specific solvent is essential for accurate calculations.

Data Presentation: Spectrophotometric Quantification of Chlorophyll a and b

The following table summarizes the commonly used wavelengths and equations for calculating Chlorophyll a and b concentrations in different solvents, which inherently correct for their spectral overlap.

Solvent	Wavelength 1 (nm)	Wavelength 2 (nm)	Chlorophyll a (µg/mL) Equation	Chlorophyll b (µg/mL) Equation	Total Chlorophyll (µg/mL) Equation
80% Acetone	663	645	Ca = 12.7(A663) - 2.69(A645)[5]	Cb = 22.9(A645) - 4.68(A663)[5]	Ct = 20.2(A645) + 8.02(A663)[5] [6]
100% Methanol	665.2	652.4	Ca = 16.72(A665.2) - 9.16(A652.4)	Cb = 34.09(A652.4) - 15.28(A665.2)	Ct = Ca + Cb
100% Ethanol	665	649	Ca = 13.95(A665) - 6.88(A649)	Cb = 24.96(A649) - 7.32(A665)	Ct = Ca + Cb
DMSO	666	650	Ca = 12.19(A666) - 3.45(A650)	Cb = 21.99(A650) - 5.32(A666)	Ct = Ca + Cb

Note: A λ represents the absorbance at wavelength λ . The final concentration in the sample (e.g., in µg/g of tissue) is calculated by multiplying the concentration in the extract (µg/mL) by the volume of the extract and dividing by the weight of the sample.[5]

Q4: Are there alternative methods to spectrophotometry that avoid the spectral overlap problem?

A4: Yes, several alternative methods can be used:

- High-Performance Liquid Chromatography (HPLC): This is a powerful technique that physically separates Chl a, Chl b, and other pigments before they are quantified.[7][8] This separation eliminates the issue of spectral overlap, leading to highly accurate measurements.[8]

- **Fluorescence Spectroscopy:** This method is generally more sensitive than spectrophotometry.[9][10] It relies on the principle that chlorophylls absorb light at one wavelength and emit it at a longer wavelength.[10][11] By using specific excitation and emission wavelengths, it is possible to selectively measure Chl a with less interference from Chl b.

Q5: What are the advantages and disadvantages of these alternative methods?

A5:

- **HPLC:**
 - **Advantages:** High accuracy and specificity, as it physically separates the pigments.[8] It can also quantify other pigments like carotenoids simultaneously.[7]
 - **Disadvantages:** Requires more expensive equipment, specialized training, and longer analysis times compared to spectrophotometry.[12]
- **Fluorescence Spectroscopy:**
 - **Advantages:** Very high sensitivity, allowing for the detection of low chlorophyll concentrations.[9][10] It is also a rapid technique.[9]
 - **Disadvantages:** Requires a fluorometer, and the fluorescence signal can be affected by factors such as the presence of other fluorescent compounds and quenching effects. The instrument also needs to be calibrated with standards.[13]

Experimental Protocols

Protocol 1: Spectrophotometric Quantification of Chlorophyll a and b

This protocol outlines the general steps for chlorophyll extraction and quantification using a spectrophotometer.

1. Sample Preparation:

- Weigh a known amount of fresh leaf tissue (e.g., 100-200 mg).[14]

- To prevent chlorophyll degradation, perform the extraction in dim light and keep samples on ice.[\[14\]](#)[\[15\]](#)

2. Chlorophyll Extraction:

- Grind the leaf tissue in a chilled mortar and pestle with a small amount of the chosen solvent (e.g., 80% acetone, 100% methanol).[\[14\]](#) Adding a pinch of magnesium carbonate or sodium bicarbonate can help neutralize plant acids and prevent pheophytin formation.
- Transfer the homogenate to a centrifuge tube. Rinse the mortar and pestle with more solvent and add it to the tube.
- Centrifuge the extract to pellet the solid debris.
- Carefully transfer the supernatant to a clean, calibrated volumetric flask and bring it to a final known volume with the solvent.

3. Spectrophotometric Measurement:

- Allow the spectrophotometer to warm up.[\[16\]](#)
- Use the same solvent as used for extraction as a blank to zero the spectrophotometer.
- Measure the absorbance of the chlorophyll extract at the two required wavelengths for your chosen solvent (see table above). Ensure the absorbance readings are within the linear range of the spectrophotometer (typically 0.2-0.9).[\[16\]](#) If the absorbance is too high, dilute the sample with a known volume of solvent and re-measure.
- Use the appropriate equations from the table above to calculate the concentrations of Chlorophyll a and b.

Protocol 2: Overview of HPLC for Chlorophyll Analysis

This provides a general workflow for chlorophyll analysis using HPLC. Specific parameters will vary based on the instrument, column, and pigments of interest.

1. Sample Preparation and Extraction:

- Extract chlorophylls from the sample as described in Protocol 1.
- Filter the extract through a 0.22 μm syringe filter to remove any particulate matter that could damage the HPLC column.

2. HPLC Analysis:

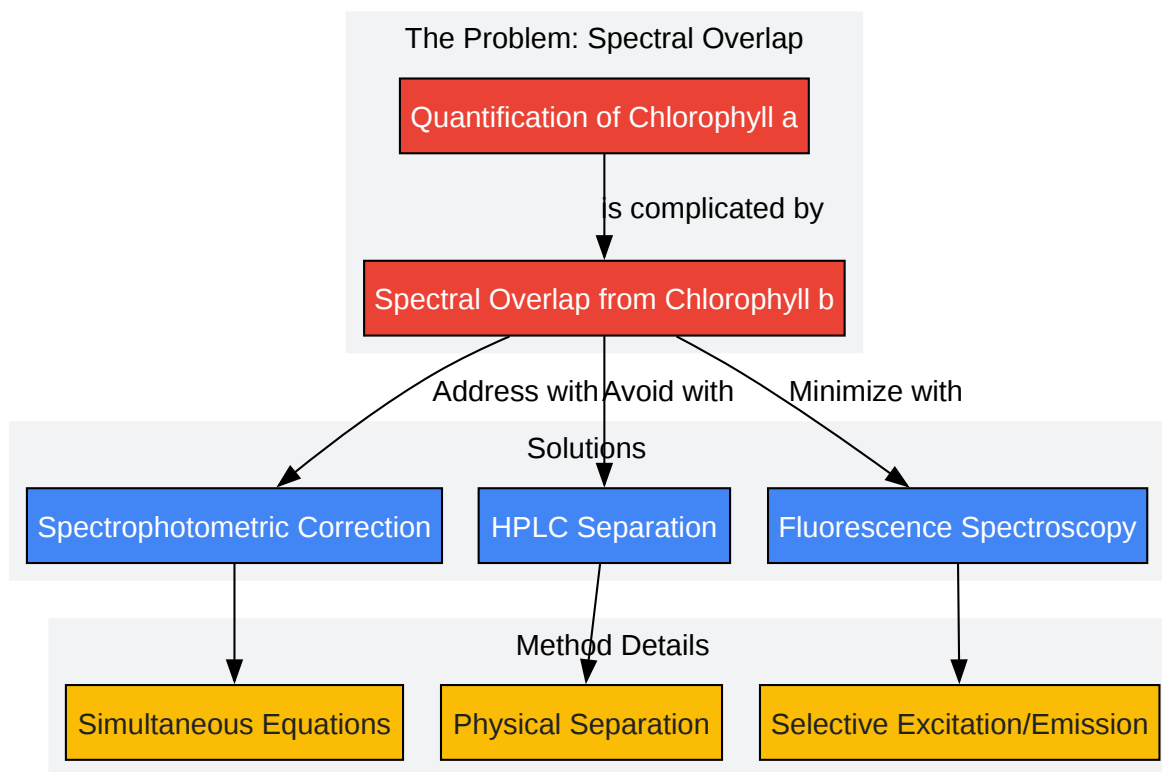
- The HPLC system is typically equipped with a C18 reversed-phase column and a photodiode array (PDA) or UV-Vis detector.[12]
- A solvent gradient is often used to separate the pigments. A common mobile phase consists of a mixture of solvents like acetonitrile, water, and ethyl acetate.[12]
- Inject the filtered sample into the HPLC system.
- The detector will monitor the absorbance at specific wavelengths to detect the separated pigments as they elute from the column.

3. Quantification:

- Identify the peaks for Chlorophyll a and b based on their retention times, which are determined by running pure standards.
- Quantify the amount of each chlorophyll by integrating the area under its respective peak and comparing it to a calibration curve generated from the standards.

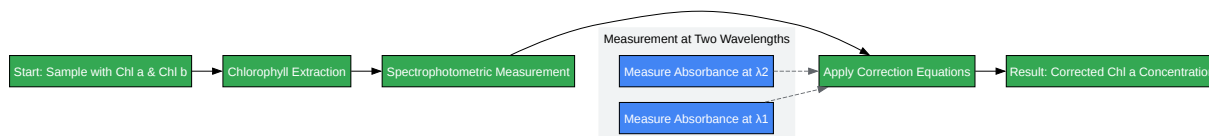
Visualizations

The following diagrams illustrate the workflow for addressing spectral overlap and the logical relationship between the problem and the available solutions.



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Caption: Logical diagram of the spectral overlap problem and solutions.



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Caption: Workflow for spectrophotometric correction of spectral overlap.

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- To cite this document: BenchChem. [Dealing with spectral overlap from Chlorophyll b in Chlorophyll a quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15707087/docs#dealing-with-spectral-overlap-from-chlorophyll-b-in-chlorophyll-a-quantification\]](https://www.benchchem.com/product/b15707087/docs#dealing-with-spectral-overlap-from-chlorophyll-b-in-chlorophyll-a-quantification)

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